

Application Notes and Protocols: HOSU-53 and Anti-CD47 Combination Therapy

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Compound of Interest

Compound Name: *Osu-53*

Cat. No.: *B15541742*

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Introduction

This document provides detailed application notes and experimental protocols for the combination therapy of **HOSU-53**, a novel dihydroorotate dehydrogenase (DHODH) inhibitor, and anti-CD47 antibodies. This combination has demonstrated significant synergistic anti-tumor activity in preclinical models of hematological malignancies, particularly Acute Myeloid Leukemia (AML). **HOSU-53** works by inhibiting de novo pyrimidine biosynthesis, which is essential for rapidly proliferating cancer cells.^{[1][2]} Anti-CD47 therapy targets the "don't eat me" signal on cancer cells, enabling their phagocytosis by macrophages.^{[1][2]} The synergistic effect of this combination is attributed to **HOSU-53**'s ability to increase the surface expression of pro-phagocytic signals, such as calreticulin (CALR), on tumor cells, thereby enhancing the efficacy of CD47 blockade.^{[2][3]}

Data Presentation

In Vitro Efficacy of HOSU-53

Cell Line/Condition	IC50 (nM)	Notes
AML Cell Lines		
MOLM-13	2 - 45	[4]
MV4-11	2 - 45	
Primary AML Samples (Median)	120.5	After 96-hour treatment.
Cell-Free Assay		
Human DHODH	0.95	[5][6]

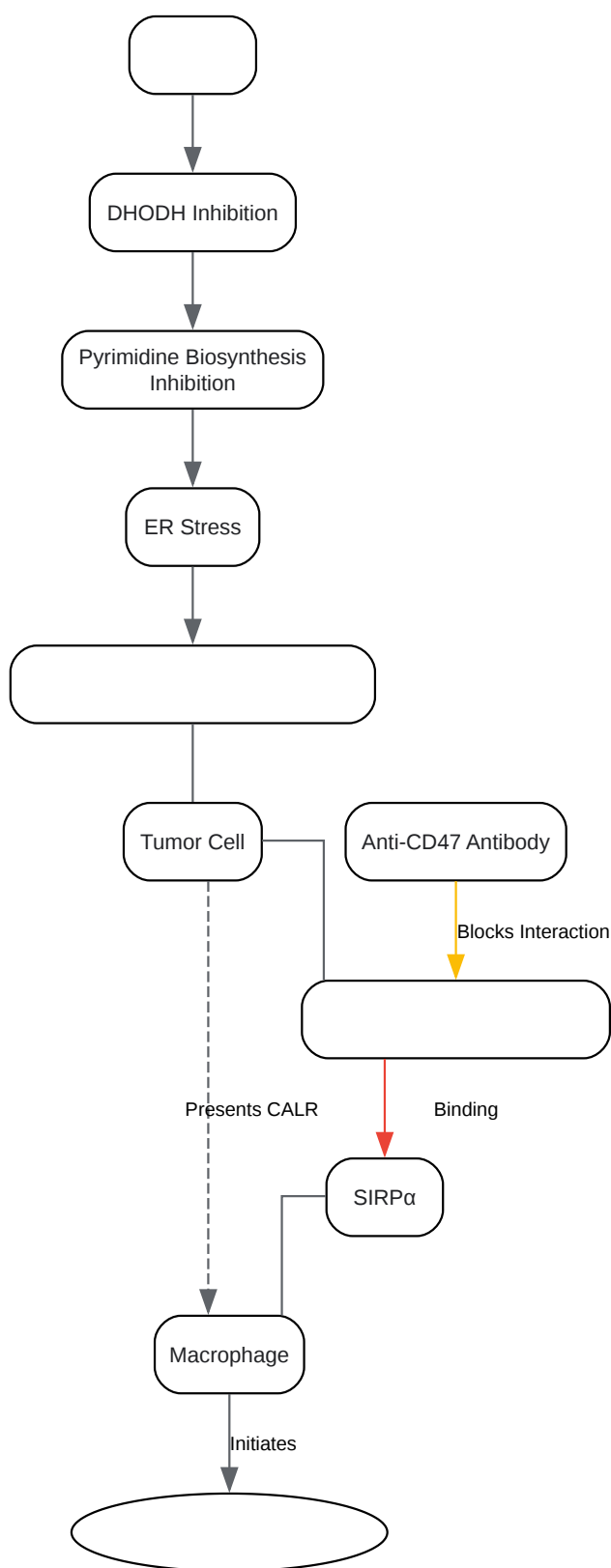
In Vivo Efficacy of HOSU-53 and Anti-CD47 Combination Therapy in a MOLM-13 AML Xenograft Model

Treatment Group	Dosing Regimen	Median Survival (days)	Outcome
Vehicle	-	~22-30	All mice succumbed to disease.
HOSU-53 (4 mg/kg)	Daily, oral	Modest but significant survival benefit	All mice eventually succumbed to disease.
Anti-CD47 (B6H12, 0.5 mg/animal)	Daily for 21 days, intraperitoneal	Modest but significant survival benefit	All mice eventually succumbed to disease.
HOSU-53 (4 mg/kg) + Anti-CD47	Combined regimen	Impressive, prolonged survival	A large subset of animals cured.[1]
HOSU-53 (10 mg/kg)	Daily, oral	55	Well-tolerated and improved prolonged survival.[1]
HOSU-53 (10 mg/kg) + Anti-CD47	Combined regimen	Impressive, prolonged survival	Disease-free survival with undetectable human CD45+ cells at day 80 or 106.[4]

Note: Tumor Growth Inhibition (TGI) percentages were not explicitly available in the reviewed literature.

Signaling Pathways and Experimental Workflows

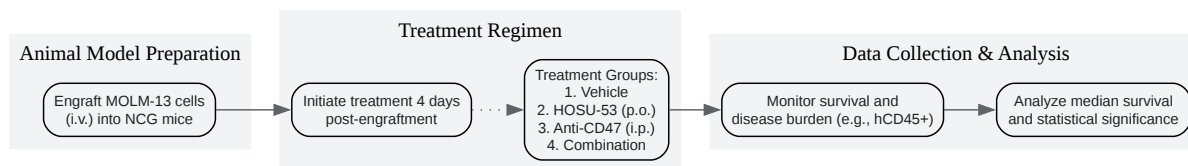
Proposed Mechanism of Synergistic Action



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Caption: Synergistic mechanism of **HOSU-53** and anti-CD47 therapy.

In Vivo Xenograft Study Workflow



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Caption: Workflow for the in vivo xenograft study.

Experimental Protocols

In Vitro Cell Proliferation Assay (MTS Assay)

Objective: To determine the half-maximal inhibitory concentration (IC₅₀) of **HOSU-53** on AML cell lines.

Materials:

- AML cell lines (e.g., MOLM-13, MV4-11)
- RPMI-1640 medium supplemented with 10% FBS and 1% Penicillin-Streptomycin
- **HOSU-53** (stock solution in DMSO)
- 96-well plates
- MTS reagent (e.g., CellTiter 96® AQueous One Solution Cell Proliferation Assay)
- Plate reader

Procedure:

- Seed AML cells in a 96-well plate at a density of 5,000-10,000 cells/well in 100 µL of complete medium.

- Prepare serial dilutions of **HOSU-53** in culture medium.
- Add 100 µL of the **HOSU-53** dilutions to the respective wells to achieve the final desired concentrations. Include a vehicle control (DMSO) and a no-cell blank.
- Incubate the plate for 72-96 hours at 37°C in a humidified 5% CO₂ incubator.
- Add 20 µL of MTS reagent to each well.
- Incubate for 1-4 hours at 37°C.
- Measure the absorbance at 490 nm using a microplate reader.
- Calculate cell viability as a percentage of the vehicle control and determine the IC₅₀ value using appropriate software (e.g., GraphPad Prism).

In Vivo MOLM-13 Xenograft Model

Objective: To evaluate the in vivo efficacy of **HOSU-53** and anti-CD47 combination therapy.

Materials:

- MOLM-13 cells
- Immunocompromised mice (e.g., NOD/SCID or NCG)
- **HOSU-53**
- Anti-CD47 antibody (clone B6H12)
- Vehicle controls (for oral and intraperitoneal administration)
- Sterile PBS

Procedure:

- Culture MOLM-13 cells to the logarithmic growth phase.
- On day 0, inject 5×10^6 MOLM-13 cells intravenously (i.v.) into each mouse.

- Randomize mice into treatment groups (n=10 per group) on day 4 post-engraftment.
- Administer treatments as described in the data table (e.g., daily oral gavage for **HOSU-53**, daily intraperitoneal injection for anti-CD47 for 21 days).
- Monitor mice daily for signs of toxicity and tumor burden (e.g., hind limb paralysis, weight loss).
- Euthanize mice when they meet pre-defined endpoint criteria (e.g., >20% weight loss, significant morbidity).
- Record survival data and analyze using Kaplan-Meier survival curves and log-rank tests.
- At the end of the study, tissues such as bone marrow and spleen can be harvested to assess disease burden by flow cytometry for human CD45+ cells.

Calreticulin (CALR) Surface Expression Analysis

Objective: To quantify the surface expression of CALR on AML cells following **HOSU-53** treatment.

Materials:

- AML cell lines
- **HOSU-53**
- Fluorochrome-conjugated anti-human CALR antibody
- Appropriate isotype control antibody
- Flow cytometer
- FACS buffer (PBS with 2% FBS)

Procedure:

- Treat AML cells with **HOSU-53** at various concentrations for a predetermined time (e.g., 48-72 hours). Include a vehicle control.

- Harvest and wash the cells with cold FACS buffer.
- Resuspend the cells in FACS buffer.
- Add the anti-CALR antibody or isotype control to the cells and incubate on ice for 30 minutes in the dark.
- Wash the cells twice with FACS buffer.
- Resuspend the cells in FACS buffer for analysis.
- Acquire data on a flow cytometer and analyze the mean fluorescence intensity (MFI) of CALR expression.

Antibody-Dependent Cellular Phagocytosis (ADCP) Assay

Objective: To assess the ability of macrophages to phagocytose **HOSU-53**-treated AML cells in the presence of an anti-CD47 antibody.

Materials:

- Murine bone marrow-derived macrophages (BMDMs) or a macrophage cell line (e.g., J774A.1)
- AML target cells (e.g., MOLM-13)
- **HOSU-53**
- Anti-CD47 antibody (clone B6H12)
- Isotype control antibody
- Fluorescent dye for labeling target cells (e.g., CFSE)
- Fluorescently-labeled anti-mouse F4/80 antibody (for BMDMs)
- Flow cytometer

Procedure:

- Prepare Macrophages: Isolate and differentiate BMDMs or plate the macrophage cell line in a 24-well plate and allow them to adhere.
- Prepare Target Cells:
 - Treat AML cells with **HOSU-53** or vehicle for 48-72 hours.
 - Label the **HOSU-53**-treated and control AML cells with a fluorescent dye (e.g., CFSE) according to the manufacturer's protocol.
- Co-culture:
 - Add the labeled target cells to the macrophage-containing wells at an appropriate effector-to-target (E:T) ratio (e.g., 1:2 or 1:4).
 - Add the anti-CD47 antibody or isotype control at a final concentration of 1-10 µg/mL.
- Incubation: Incubate the co-culture for 2-4 hours at 37°C.
- Harvesting and Staining:
 - Gently scrape the cells to detach the macrophages.
 - Stain the cells with a fluorochrome-conjugated antibody against a macrophage marker (e.g., F4/80).
- Flow Cytometry Analysis:
 - Acquire data on a flow cytometer.
 - Gate on the macrophage population (F4/80 positive).
 - Determine the percentage of double-positive cells (macrophage marker and target cell dye), which represents phagocytosis.

Conclusion

The combination of **HOSU-53** and anti-CD47 antibodies presents a promising therapeutic strategy for hematological malignancies. The provided data and protocols offer a framework for researchers to further investigate this synergistic interaction. The ability of **HOSU-53** to enhance the immunogenicity of tumor cells through the upregulation of "eat me" signals provides a strong rationale for its combination with immune checkpoint inhibitors that target the innate immune system. Further studies are warranted to optimize dosing schedules and explore the efficacy of this combination in other cancer types.

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